

# Physical and chemical characteristics of N-Ethyldiethanolamine

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## Compound of Interest

Compound Name: *N-Ethyldiethanolamine*

Cat. No.: B092653

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## N-Ethyldiethanolamine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**N-Ethyldiethanolamine** (EDEA) is a tertiary amine with the molecular formula C<sub>6</sub>H<sub>15</sub>NO<sub>2</sub>. It is a colorless to light yellow, clear liquid that is miscible with water.<sup>[1]</sup> EDEA serves as a versatile intermediate in various chemical syntheses and has applications as a solvent and in the formulation of detergents.<sup>[2]</sup> Notably, it is recognized as a metabolite and hydrolysis product of the nitrogen mustard chemical warfare agent, ethyl-bis(2-chloroethyl)amine (HN-1), making its detection a key biomarker for exposure.<sup>[2][3][4]</sup> This guide provides an in-depth overview of the physical and chemical characteristics of **N-Ethyldiethanolamine**, detailed experimental protocols for the determination of its properties, and a summary of its synthesis and reactivity.

## Physical Characteristics

**N-Ethyldiethanolamine** is a liquid at room temperature with a relatively high boiling point and low melting point. Its miscibility with water is a key physical property.<sup>[1][5]</sup>

Property	Value	Reference
Molecular Formula	C6H15NO2	
Molecular Weight	133.19 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless to light yellow clear liquid	<a href="#">[1]</a>
Density	1.014 g/mL at 25 °C	
Boiling Point	246-252 °C	<a href="#">[1]</a>
Melting Point	-50 °C	<a href="#">[1]</a>
Flash Point	124 °C (closed cup)	<a href="#">[1]</a>
Refractive Index	n20/D 1.4665	
Solubility	Miscible with water	<a href="#">[5]</a>

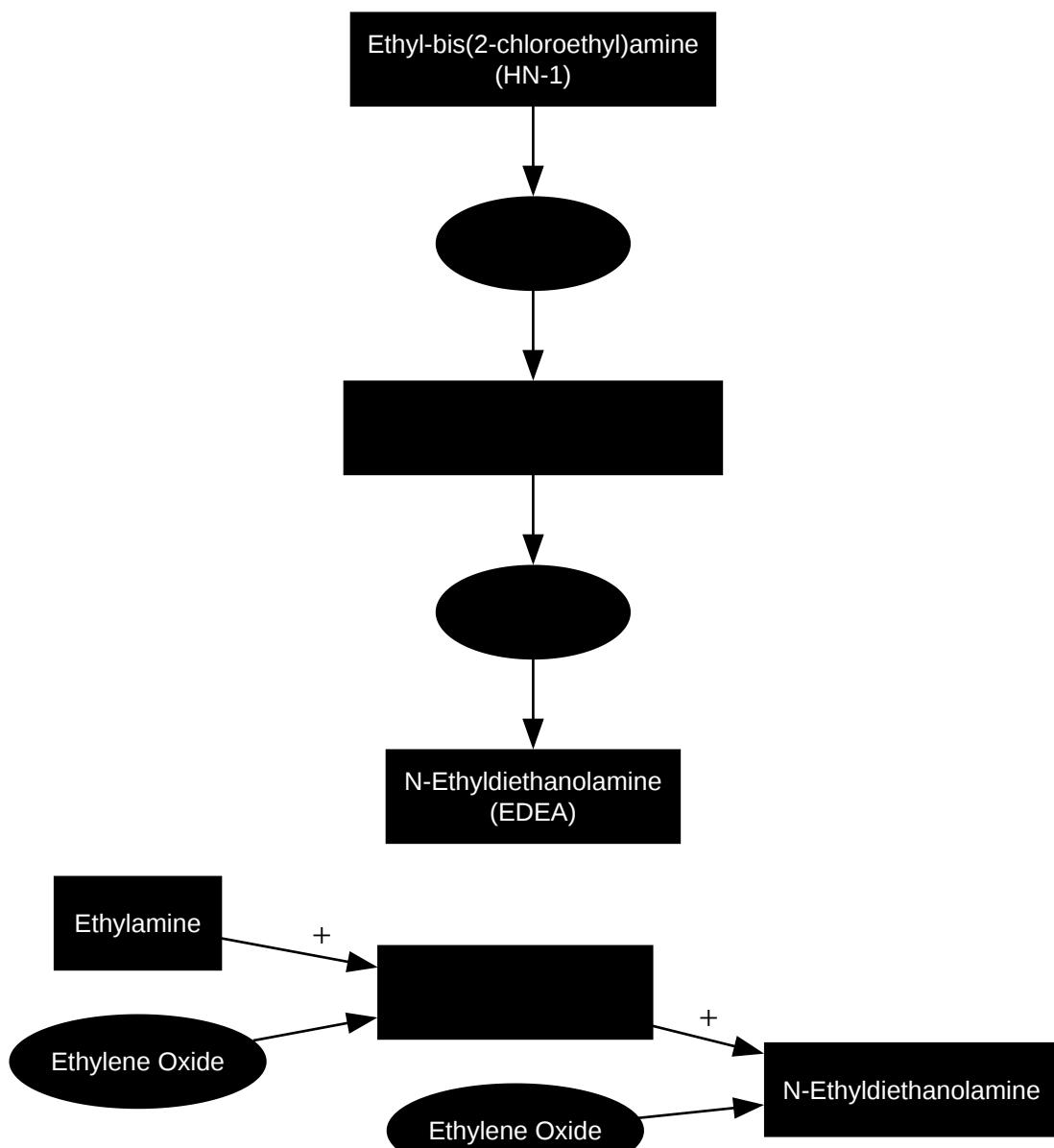
## Chemical Characteristics

The chemical nature of **N-Ethyldiethanolamine** is defined by the presence of a nucleophilic tertiary amine nitrogen and two primary hydroxyl groups.[\[1\]](#) This structure dictates its reactivity and chemical properties.

Property	Value	Reference
CAS Number	139-87-7	
pKa	8.74 (estimated)	<a href="#">[5]</a>
Vapor Pressure	$2.45 \times 10^{-3}$ mm Hg at 25 °C (estimated)	<a href="#">[5]</a>
Stability	Stable under normal ambient and anticipated storage and handling conditions.	<a href="#">[6]</a>
Hazardous Reactions	No known hazardous reactions under normal conditions.	<a href="#">[6]</a>

# Reactivity and Chemical Behavior

The reactivity of **N-Ethyldiethanolamine** is centered around its nucleophilic nitrogen atom and its two hydroxyl groups. It can undergo a variety of reactions, including oxidation, substitution, and esterification.[\[1\]](#)





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